

handling and safety protocols for working with promethium-147

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Compound of Interest

Compound Name: Promethium

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Application Notes and Protocols for Promethium-147

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed handling and safety protocols for working with **Promethium-147** (Pm-147), a beta-emitting radionuclide. The information is intended to guide laboratory personnel in the safe and effective use of this isotope in research and development settings.

Introduction to Promethium-147

Promethium-147 is a man-made radioactive isotope with a half-life of 2.62 years.^{[1][2]} It decays by emitting beta particles with a maximum energy of 0.224 MeV and an average energy of approximately 62 keV.^[2] This low-energy beta emission, with negligible accompanying gamma radiation, makes it a valuable tool in various applications, including nuclear batteries (betavoltaics) and thickness gauging.^{[2][3][4]} However, its radioactive nature necessitates strict adherence to safety protocols to minimize exposure and prevent contamination.

Radiological Safety and Hazard Data

Proper management of the risks associated with Pm-147 requires a thorough understanding of its radiological properties and associated hazards.

Radiological Characteristics

Property	Value	Reference
Half-life	2.62 years	[1] [2]
Primary Emission	Beta Particles	[1]
Maximum Beta Energy	0.224 MeV	[2]
Average Beta Energy	~62 keV	[2]
Gamma Emission	Negligible	[2]

Shielding Requirements

The low-energy beta particles emitted by Pm-147 are relatively easy to shield. However, interaction with high atomic number (high-Z) materials can produce Bremsstrahlung X-rays, a form of secondary radiation. Therefore, a low atomic number material is recommended as the primary shield.

Shielding Material	Required Thickness	Notes	Reference
Plastic (e.g., Acrylic, Polystyrene)	~0.2 mm	Sufficient to absorb all beta particles.	[1]
Aluminum	See Beta Particle Transmission Data	Low-Z material suitable for primary shielding.	[5]
Iron	See Beta Particle Transmission Data	Higher-Z material, may produce some Bremsstrahlung.	[5]
Lead	Not Recommended as Primary Shield	High-Z material, will produce significant Bremsstrahlung. If used, it should be as a secondary shield outside a low-Z primary shield.	

Beta Particle Transmission Data

The following table summarizes the transmission of Pm-147 beta particles through various thicknesses of aluminum and iron. This data can be used to estimate the effectiveness of shielding.

Absorber Thickness (mg/cm ²)	Aluminum Transmission (%)	Iron Transmission (%)
0	100	100
5	55.3	52.1
10	30.6	27.2
15	16.9	14.2
20	9.3	7.4
25	5.1	3.9
30	2.8	2.0
35	1.6	1.1
40	0.9	0.6
45	0.5	0.3
50	0.3	0.2

Data extrapolated from graphical representations in cited literature.[\[5\]](#)

Regulatory Exposure Limits

Adherence to regulatory dose limits is mandatory. The following limits are provided for guidance and may vary by jurisdiction.

Exposure Limit	Value	Reference
Annual Limit on Intake (ALI) - Inhalation	7,400,000 Bq (200 µCi)	[6]
Annual Limit on Intake (ALI) - Oral Ingestion	1,850,000 Bq (50 µCi)	[6]
Derived Air Concentration (DAC)	148,000 Bq/m ³ (4 µCi/m ³)	[6]

General Handling and Safety Protocols

The ALARA Principle

All work with Pm-147 must adhere to the ALARA (As Low As Reasonably Achievable) principle. This involves minimizing exposure through the integrated use of time, distance, and shielding.

Personal Protective Equipment (PPE)

The minimum required PPE for handling unsealed Pm-147 sources is:

- Laboratory Coat: Worn fully fastened.
- Safety Glasses: With side shields.
- Disposable Gloves: Two pairs are recommended, with the outer pair changed frequently.
- Closed-toe Shoes

Designated Work Area

All work with unsealed Pm-147 should be conducted in a designated and properly labeled radioactive materials work area.

- The work surface should be covered with absorbent paper with a plastic backing.
- All equipment used for Pm-147 work should be dedicated and clearly labeled.

Experimental Protocols

The following are example protocols for common research applications of **Promethium-147**. These should be adapted to specific laboratory conditions and approved by the institution's Radiation Safety Officer (RSO).

Protocol for Preparation of an Unsealed Pm-147 Source for Betavoltaic Cell Testing

This protocol describes the preparation of a thin-film Pm-147 source on a substrate for use in a betavoltaic device.

Materials:

- **Promethium-147** chloride ($^{147}\text{PmCl}_3$) solution of known activity concentration.
- Substrate (e.g., 4H-SiC betavoltaic cell).[\[7\]](#)
- Micropipette and tips.
- Hot plate.
- Fume hood.
- Shielded container for source transport.
- Pancake GM survey meter.

Procedure:

- Preparation:
 - Don all required PPE.
 - Set up the work area in a certified fume hood.
 - Place the substrate on the hot plate.
 - Perform a pre-work survey of the area to establish background radiation levels.
- Source Deposition:
 - Using a micropipette, carefully dispense a small, known volume (e.g., 2 μL) of the $^{147}\text{PmCl}_3$ solution onto the center of the substrate.[\[7\]](#)
 - Turn on the hot plate to a low temperature (e.g., 125-150 $^{\circ}\text{C}$) to gently evaporate the solvent.[\[7\]](#)
 - Repeat the deposition and drying steps until the desired total activity is reached.
- Post-Deposition:

- Allow the source to cool completely.
- Survey the source with a pancake GM detector to confirm the presence of radioactivity.
- Carefully place the source in a shielded container for transport to the testing apparatus.
- Cleanup:
 - Dispose of all contaminated materials (pipette tips, absorbent paper) in the designated radioactive waste container.
 - Perform a thorough survey of the work area, equipment, and yourself to check for contamination.
 - Decontaminate any areas found to be above background levels.

Protocol for Thickness Measurement using a Beta-Backscatter Gauge with a Pm-147 Source

This protocol outlines the general procedure for using a beta-backscatter gauge equipped with a sealed Pm-147 source to measure the thickness of a thin coating.

Materials:

- Beta-backscatter thickness gauge with a sealed Pm-147 source.
- Calibration standards of known thickness.
- Sample to be measured.
- Personal dosimeters (body and ring).

Procedure:

- Instrument Setup and Calibration:
 - Ensure the beta-backscatter gauge is functioning correctly and has a valid calibration certificate.

- Perform a source check as per the manufacturer's instructions.
- Calibrate the instrument using a set of standards that bracket the expected thickness of the sample.
- Measurement:
 - Place the sample in the measurement position of the gauge.
 - Initiate the measurement sequence according to the instrument's operating manual.
 - Record the thickness reading.
 - Repeat the measurement at multiple points on the sample to ensure uniformity.
- Post-Measurement:
 - Return the source to its shielded storage position.
 - Perform a survey of the work area to ensure no contamination.
 - Log the use of the radioactive source as required by your institution's policies.

Contamination Control and Decontamination

Regular monitoring for contamination is crucial when working with unsealed sources of Pm-147.

Contamination Surveys

Surveys should be performed at the end of each experiment and at a frequency determined by the RSO. A pancake GM detector is the instrument of choice for detecting Pm-147 contamination.^[1]

Procedure:

- Perform an operational check of the survey meter (battery and source check).
- Measure the background radiation level in an uncontaminated area.

- Hold the probe approximately 1 cm from the surface being surveyed.
- Move the probe slowly and systematically over the area, listening for changes in the count rate.
- Any reading greater than twice the background level should be considered potential contamination and further investigated with a wipe test.

Decontamination Procedure

In the event of personnel or area contamination, the following steps should be taken:

- Personnel Decontamination:
 - Remove any contaminated clothing.
 - Wash the affected skin area with lukewarm water and mild soap. Do not abrade the skin. [\[6\]](#)
 - Rinse thoroughly and re-survey.
 - If contamination persists, repeat the washing procedure.
 - Notify the RSO immediately.
- Area Decontamination:
 - Alert others in the area and restrict access.
 - Cover liquid spills with absorbent paper.
 - Wearing appropriate PPE, clean the contaminated area from the outside in using a decontamination solution or soap and water.
 - Place all contaminated cleaning materials in a designated radioactive waste bag.
 - Re-survey the area to confirm that contamination has been removed.

Waste Disposal

All waste contaminated with Pm-147 must be disposed of as radioactive waste in accordance with institutional and regulatory requirements.

- **Solid Waste:** Includes gloves, absorbent paper, and other disposable items. Place in a clearly labeled, durable container lined with a plastic bag.
- **Liquid Waste:** Must be stored in a labeled, leak-proof container. Do not dispose of liquid radioactive waste down the sanitary sewer unless specifically authorized by the RSO.
- **Sharps:** Needles, syringes, and other sharp objects must be placed in a puncture-resistant container labeled for radioactive sharps.

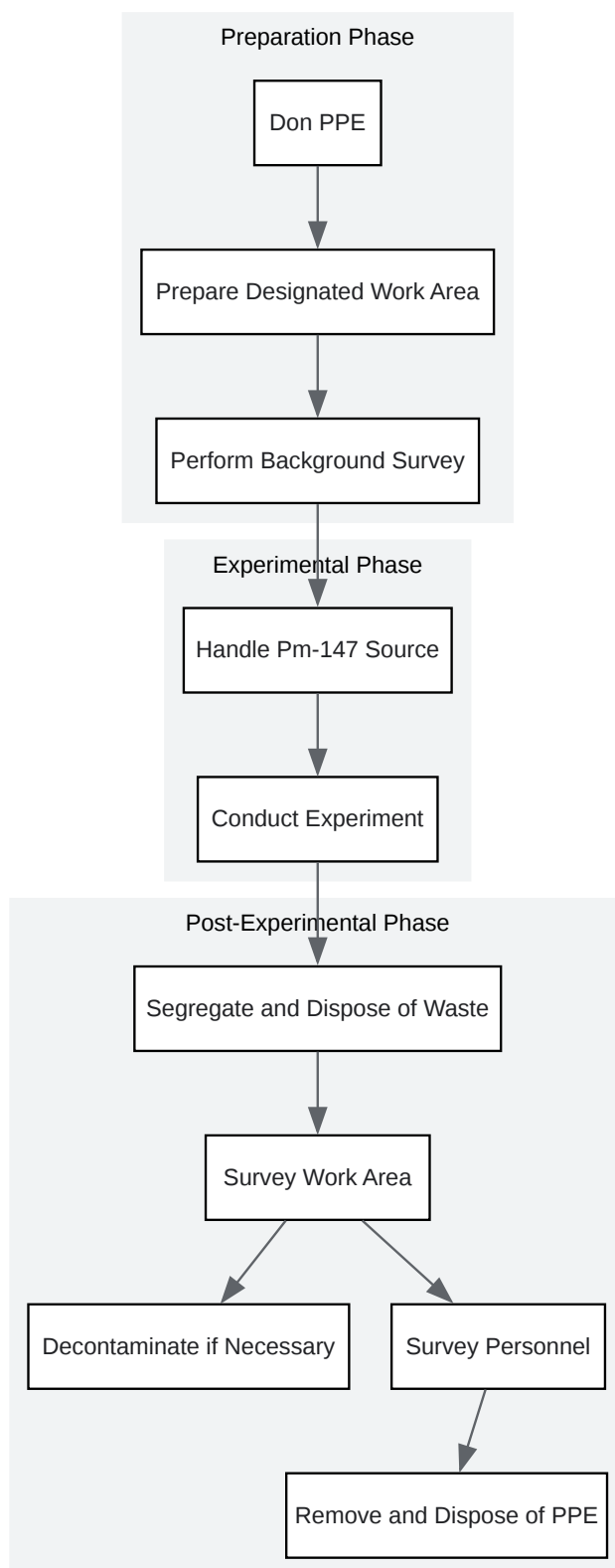
Emergency Procedures

In the event of a major spill, fire, or other emergency involving Pm-147:

- **Stop:** Stop work immediately.
- **Warn:** Alert others in the vicinity.
- **Isolate:** Secure the area to prevent entry.
- **Notify:** Contact the RSO and emergency services as appropriate.
- **Monitor:** Assemble in a safe location to be monitored for contamination.

Visualizations

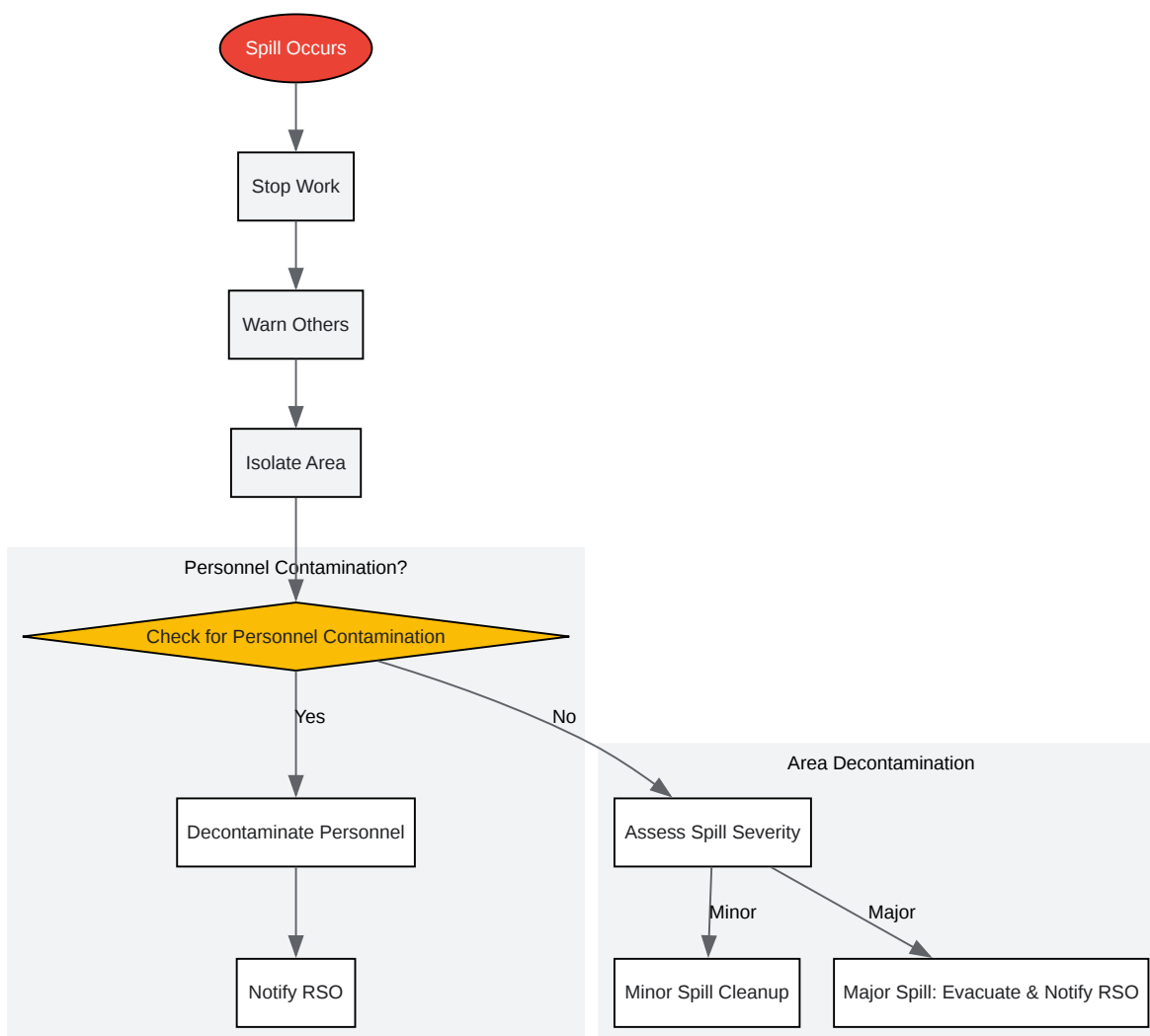
Workflow for Handling Unsealed Promethium-147



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Caption: General workflow for experiments involving unsealed **Promethium-147**.

Spill Response Logic Diagram



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